

Ondansetron-d3 supplier and certificate of analysis

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Compound of Interest

Compound Name: Ondansetron-d3

Cat. No.: B586379

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Ondansetron-d3: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Ondansetron-d3**, a deuterated analog of the selective 5-HT₃ receptor antagonist, Ondansetron. This guide is intended for researchers, scientists, and drug development professionals, offering detailed information on suppliers, quality control, and the compound's mechanism of action.

Sourcing Ondansetron-d3: A List of Suppliers

Ondansetron-d3, a labeled form of Ondansetron, is utilized as an internal standard in pharmacokinetic studies and other analytical applications. Several reputable suppliers offer this compound, often with accompanying documentation to ensure quality and purity. Notable suppliers in the market include:

- Clearsynth: A supplier of various pharmaceutical standards, including **Ondansetron-d3**.^[1]
- Simson Pharma Limited: Provides a range of pharmaceutical reference standards and accompanies their products with a Certificate of Analysis.^[2]
- MedchemExpress: Offers **Ondansetron-d3** hydrochloride, a stable isotope-labeled form of Ondansetron.^[3]

- Pharmaffiliates: Supplies a variety of pharmaceutical standards and fine chemicals, including **Ondansetron-d3**.[\[4\]](#)
- CymitQuimica: Lists **Ondansetron-d3** as a labeled specific serotonin (5-HT3) receptor antagonist.[\[5\]](#)

Understanding the Certificate of Analysis (CoA)

A Certificate of Analysis is a critical document that provides detailed information about the quality and purity of a chemical compound. For **Ondansetron-d3**, a typical CoA would include the following sections:

- Product Information:** This section contains the product name, catalog number, batch number, and CAS number (1132757-82-4 for **Ondansetron-d3**).[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Physical and Chemical Properties:** This includes data on the compound's appearance (e.g., white solid), molecular formula (C₁₈H₁₆D₃N₃O), and molecular weight (296.38 g/mol).[\[1\]](#)[\[4\]](#)
- Analytical Data:** This is the core of the CoA, presenting the results of various analytical tests performed to confirm the identity and purity of the compound.

The following table summarizes the typical quantitative data found on a Certificate of Analysis for **Ondansetron-d3**:

Parameter	Typical Specification	Analytical Method
Purity (by HPLC)	≥98%	High-Performance Liquid Chromatography (HPLC)
Mass Spectrum	Consistent with structure	Mass Spectrometry (MS)
¹ H NMR Spectrum	Consistent with structure	Nuclear Magnetic Resonance (NMR) Spectroscopy
Isotopic Purity	≥99% Deuterium	Mass Spectrometry or NMR
Residual Solvents	Conforms to USP <467>	Gas Chromatography (GC)
Water Content	≤1.0%	Karl Fischer Titration

Experimental Protocols for Quality Control

To ensure the quality of **Ondansetron-d3**, a series of rigorous experimental protocols are employed. Below are representative methodologies for key analytical tests.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

- Objective: To determine the purity of **Ondansetron-d3** by separating it from any potential impurities.
- Instrumentation: A standard HPLC system equipped with a UV detector.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μ m).
 - Mobile Phase: A gradient mixture of acetonitrile and a phosphate buffer.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 216 nm.
 - Injection Volume: 10 μ L.
- Procedure: A solution of **Ondansetron-d3** is prepared in the mobile phase and injected into the HPLC system. The resulting chromatogram is analyzed to determine the area percentage of the main peak, which corresponds to the purity of the compound.

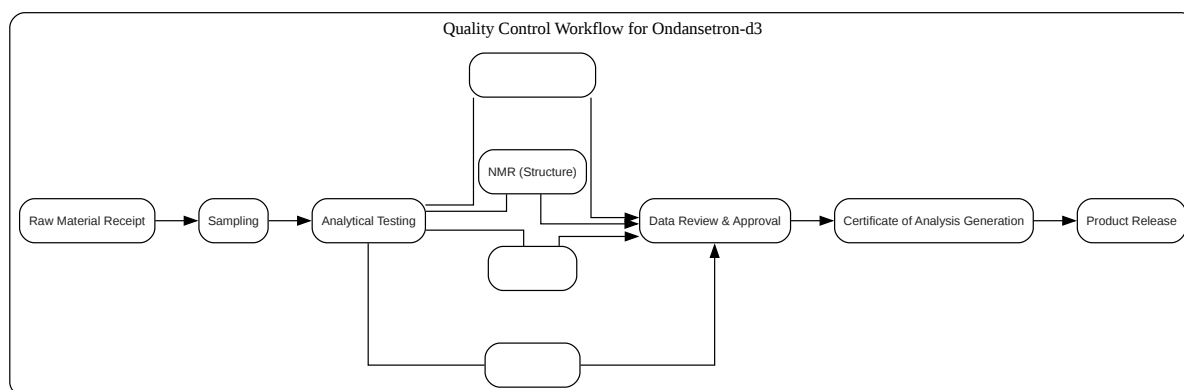
Mass Spectrometry (MS) for Identity Confirmation

- Objective: To confirm the molecular weight and structure of **Ondansetron-d3**.
- Instrumentation: A mass spectrometer, often coupled with an HPLC system (LC-MS).
- Ionization Technique: Electrospray Ionization (ESI) in positive mode.

- Procedure: The sample is introduced into the mass spectrometer, and the resulting mass spectrum is analyzed for the presence of the expected molecular ion peak corresponding to the mass of **Ondansetron-d3**.

Visualizing Workflows and Pathways

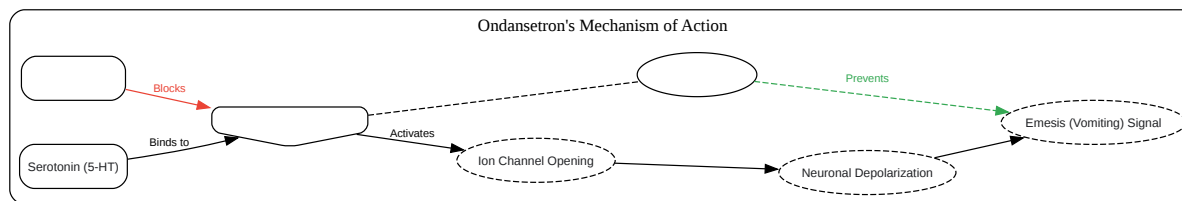
To better illustrate the processes involved in the quality control and the mechanism of action of Ondansetron, the following diagrams have been generated.



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Caption: Quality Control Workflow for **Ondansetron-d3**.

Ondansetron functions as a selective antagonist of the 5-hydroxytryptamine-3 (5-HT₃) receptor. [6] This receptor is a ligand-gated ion channel. When activated by serotonin (5-HT), it allows for the influx of cations, leading to neuronal depolarization. This process is implicated in the vomiting reflex.



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Caption: Simplified Signaling Pathway of Ondansetron.

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